

A Technical Guide to 16,17-Dihydroxyviolanthrone: Properties, Synthesis, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 16,17-Dihydroxyviolanthrone

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **16,17-Dihydroxyviolanthrone**, a polycyclic aromatic hydrocarbon of significant interest in materials science and dye chemistry. It details the compound's core chemical properties, established synthesis protocols, and key chemical transformations.

Core Chemical and Physical Properties

16,17-Dihydroxyviolanthrone is a large, planar molecule composed of a nine-benzene ring system.^[1] Its extended π -conjugated structure is fundamental to its electronic properties, making it a valuable component in the development of organic semiconductors.^[1] The presence of hydroxyl groups at the 16 and 17 positions offers versatile opportunities for chemical functionalization.^[1]

A summary of its key quantitative properties is presented below.

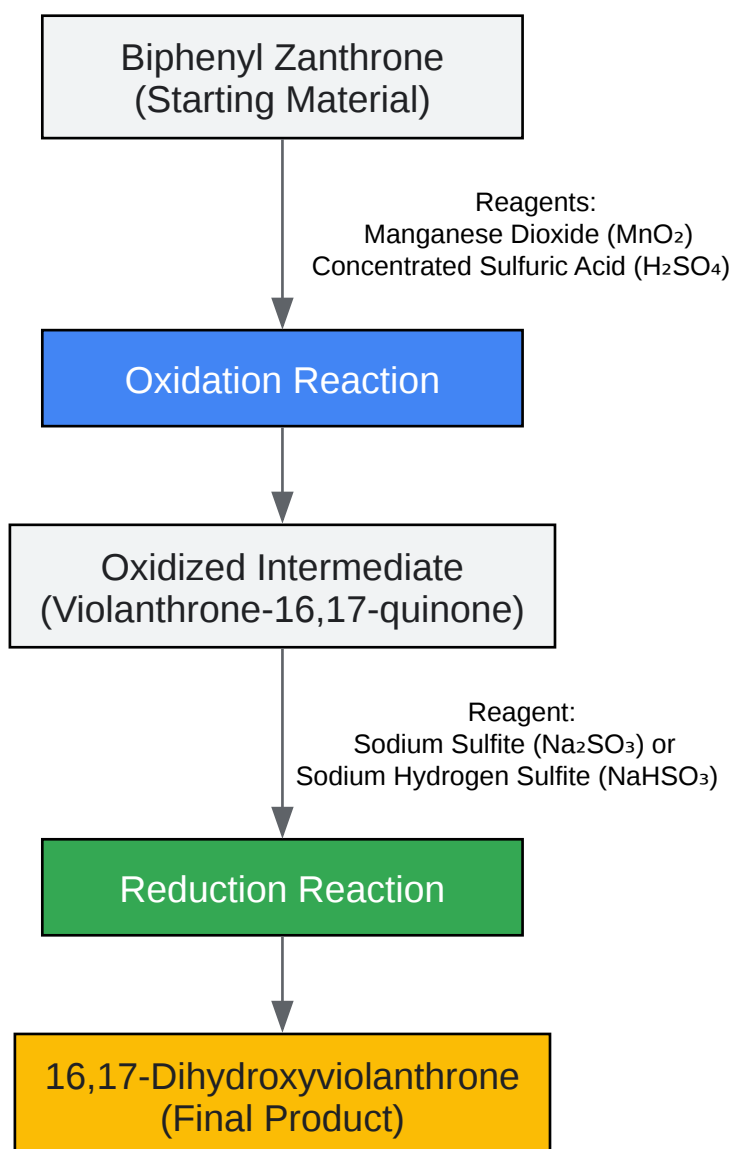
Property	Value	Reference
Chemical Formula	C ₃₄ H ₁₆ O ₄	[1][2][3][4]
Molecular Weight	488.49 g/mol	[3][5]
CAS Number	128-59-6	[1][2][4]
HOMO-LUMO Gap	~1.25 eV	[1]
Triplet Energy	35.5 kcal/mol	[2]

Chemical Synthesis and Experimental Protocols

The synthesis of **16,17-Dihydroxyviolanthrone** can be achieved through several established routes. Below are detailed protocols for two common laboratory-scale methods.

This widely-used industrial method involves the oxidative coupling of a benzanthrone derivative followed by a reduction step to yield the final dihydroxy product.[1][6]

Experimental Workflow:



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Caption: Synthesis workflow for **16,17-Dihydroxyviolanthrone**.

Methodology:

- Oxidation: A mixture of biphenyl zanthrone (the raw material), manganese dioxide (oxidant), and concentrated sulfuric acid (solvent) is prepared.[6] The typical weight ratio of biphenyl zanthrone to concentrated sulfuric acid is between 1:15 and 1:20, and the ratio of biphenyl zanthrone to manganese dioxide is between 1:1.5 and 1:2.[6] The reaction is allowed to proceed to form the oxidized intermediate, violanthrone-16,17-quinone.[1]

- Isolation: The resulting mixed solution is diluted with water and filtered to separate the solid oxidized intermediate from the sulfuric acid mother liquor.[6]
- Reduction: The isolated intermediate is then mixed with a reducing agent, such as sodium sulfite or sodium hydrogen sulfite, in an aqueous medium.[1][6] This reaction reduces the quinone back to the dihydroxy form, yielding **16,17-Dihydroxyviolanthrone**.
- Purification: The final product can be purified through standard techniques such as recrystallization to achieve high purity.

This method is useful when starting from an ether derivative, such as the more readily available 16,17-dimethoxyviolanthrone dye.[7]

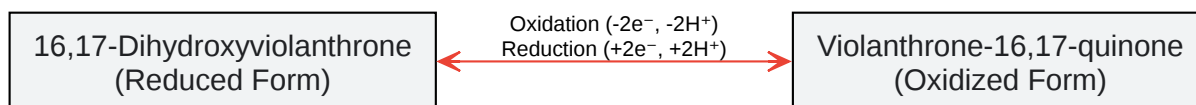
Methodology:

- Preparation: In a round-bottom flask, 16,17-dimethoxyviolanthrone is dissolved in a suitable solvent, such as dichloromethane.[7]
- Demethylation Reaction: A demethylating agent, such as boron tribromide (BBr_3), is added to the solution. The amount of the demethylating agent is typically 2 to 10 times the molar amount of the starting material.[7] The reaction mixture is stirred at room temperature for a sufficient duration to allow for the cleavage of the methyl-ether bonds.
- Workup and Isolation: The reaction is quenched, and the product is isolated through filtration.
- Purification: The crude product is purified, for instance, by recrystallization from ethyl acetate, to yield pure **16,17-Dihydroxyviolanthrone**. [7]

Key Chemical Reactions

The hydroxyl and quinone functionalities of **16,17-Dihydroxyviolanthrone** allow for characteristic chemical transformations, most notably its reversible electrochemical oxidation.

16,17-Dihydroxyviolanthrone can undergo a well-defined, reversible two-electron oxidation to form violanthrone-16,17-quinone.[2] This property is of significant interest in electrochemistry and for the development of redox indicators.[1][2]



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Caption: Reversible oxidation-reduction of **16,17-Dihydroxyviolanthrone**.

Biological and Material Applications

While primarily investigated for applications in materials science, such as in Organic Field-Effect Transistors (OFETs) and Organic Photovoltaic (OPV) cells, **16,17-Dihydroxyviolanthrone** also exhibits properties relevant to biological research.^[1]

- **Fluorescent Properties:** The compound is a precursor for fluorescent dyes that absorb and emit in the red and near-infrared (NIR) regions, making it a candidate for applications in bioimaging and sensing.^{[1][2]}
- **Antioxidant Potential:** Its chemical structure allows it to function as a radical scavenger, suggesting potential for use in studies related to oxidative stress.^[2]
- **Dye Intermediate:** It is a critical intermediate in the production of vat dyes, such as Vat Brilliant Green, which are used for their high color fastness.^[6]

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